

ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate molecular weight

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Compound of Interest

Compound Name: ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate

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An In-depth Technical Guide to the Molecular Weight of **Ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate**

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular weight is fundamental. This technical guide provides a detailed breakdown of the molecular weight of **ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate**, a chemical intermediate of interest in organic synthesis.

Molecular Formula

The molecular formula for **ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate** is C₁₅H₂₀O₄.^{[1][2]}
This formula is the starting point for calculating the molecular weight.

Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights of carbon, hydrogen, and oxygen are provided by the International Union of Pure and Applied Chemistry (IUPAC).

Data Presentation: Atomic Composition and Molecular Weight

The following table summarizes the atomic composition of **ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate** and the calculation of its molecular weight.

Element	Symbol	Atomic Weight (g/mol)	Atom Count	Total Contribution (g/mol)
Carbon	C	12.011	15	180.165
Hydrogen	H	1.008	20	20.160
Oxygen	O	15.999	4	63.996
Total	264.321			

The calculated molecular weight of **ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate** is 264.321 g/mol . This value is consistent with the reported molecular weight of 264.32 g/mol .^{[1][2]}

Experimental Protocols

The determination of a compound's molecular weight is typically achieved through mass spectrometry.

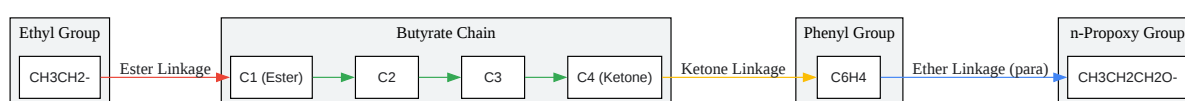
Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate** is prepared in a suitable volatile solvent, such as acetonitrile or methanol.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, most commonly using electrospray ionization (ESI). This process generates protonated molecules, $[M+H]^+$, or other adducts.
- **Mass Analysis:** The ions are guided into a high-resolution mass analyzer, such as an Orbitrap or a time-of-flight (TOF) analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.

- **Data Analysis:** The spectrum is analyzed to identify the peak corresponding to the ionized molecule. The high resolution of the instrument allows for a very precise determination of the m/z value, which can be used to confirm the elemental composition and calculate the exact molecular weight.

Visualization of Molecular Structure

The following diagram illustrates the structural components of **ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate**.



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Caption: Structural components of **ethyl 4-oxo-4-(4-n-propoxyphenyl)butyrate**.

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References

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- 2. ETHYL 4-OXO-4-(4-ISOPROPOXYPHENYL)BUTYRATE | 898757-69-2 [amp.chemicalbook.com]
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